

(S)-4-Benzylthiazolidine-2-thione: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (S)-4-Benzylthiazolidine-2-thione

Cat. No.: B067361

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **(S)-4-Benzylthiazolidine-2-thione**, a chiral auxiliary compound frequently utilized in asymmetric synthesis. Adherence to the following protocols is crucial for ensuring personnel safety, maintaining experimental integrity, and complying with regulatory standards.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **(S)-4-Benzylthiazolidine-2-thione** is fundamental to its safe handling. The following table summarizes key data for this compound.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NS ₂	[1]
Molecular Weight	209.33 g/mol	[1]
Appearance	Off-white solid	ChemicalBook
Melting Point	93-94 °C	ChemicalBook
Boiling Point (Predicted)	328.4 ± 25.0 °C	ChemicalBook
Density (Predicted)	1.27 ± 0.1 g/cm ³	ChemicalBook
Optical Activity	[α] _{20/D} -122±5°, c = 1% in chloroform	[1]
CAS Number	171877-39-7	[1]

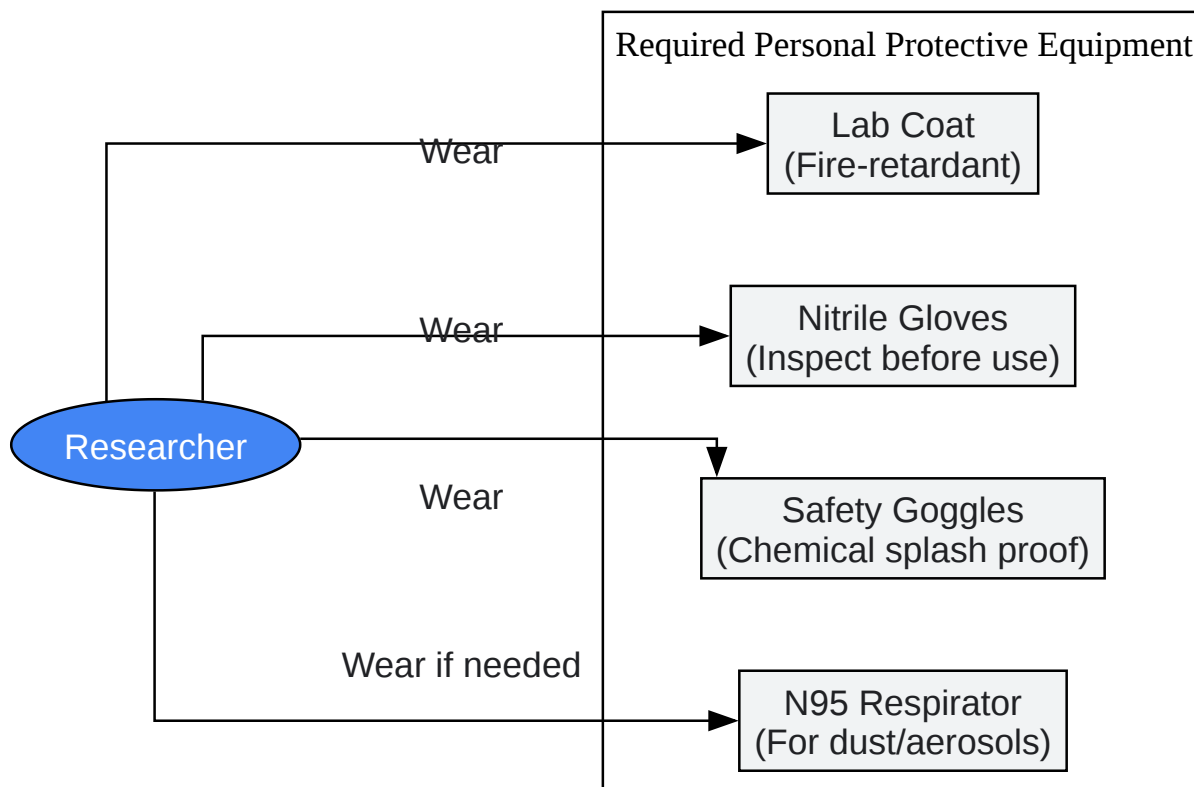
Hazard Identification and Safety Precautions

(S)-4-Benzylthiazolidine-2-thione is a hazardous substance that requires careful handling. The following table outlines its classification according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, along with corresponding precautionary measures.

Hazard Class	GHS Hazard Statement	GHS Precautionary Statement
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed	P264, P270, P301+P310, P321, P330, P405, P501
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin	P280, P302+P352, P312, P322, P361, P363, P405, P501
Skin Irritation (Category 2)	H315: Causes skin irritation	P264, P280, P302+P352, P321, P332+P313, P362
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **(S)-4-Benzylthiazolidine-2-thione** to minimize exposure.



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Fig. 1: Personal Protective Equipment Workflow

Experimental Protocols: Safe Handling and Storage

The following protocols are designed to ensure the safe handling and storage of **(S)-4-Benzylthiazolidine-2-thione** in a laboratory setting.

General Handling

- Engineering Controls: All work with **(S)-4-Benzylthiazolidine-2-thione** should be conducted in a well-ventilated chemical fume hood.
- Avoidance of Dust Formation: Handle the solid material carefully to avoid generating dust.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

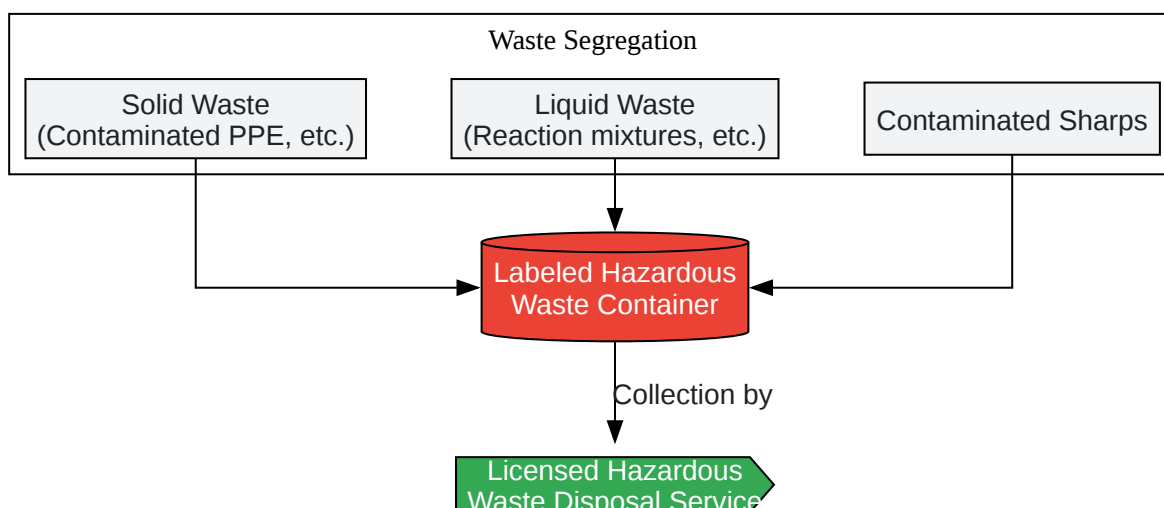
- **Spill Response:** In case of a spill, evacuate the area and follow the spill response protocol outlined in Section 5.

Storage

- **Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.
- **Incompatible Materials:** Keep away from strong oxidizing agents.
- **Labeling:** Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.

Disposal Procedures

Proper disposal of **(S)-4-Benzylthiazolidine-2-thione** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.



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Fig. 2: Waste Disposal Workflow

Disposal Protocol:

- **Waste Segregation:** Segregate waste containing **(S)-4-Benzylthiazolidine-2-thione** from other laboratory waste.
- **Containerization:** Place all contaminated solid and liquid waste into a clearly labeled, sealed, and appropriate hazardous waste container.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste by a licensed and qualified hazardous waste management company. Do not dispose of this chemical down the drain or in regular trash.

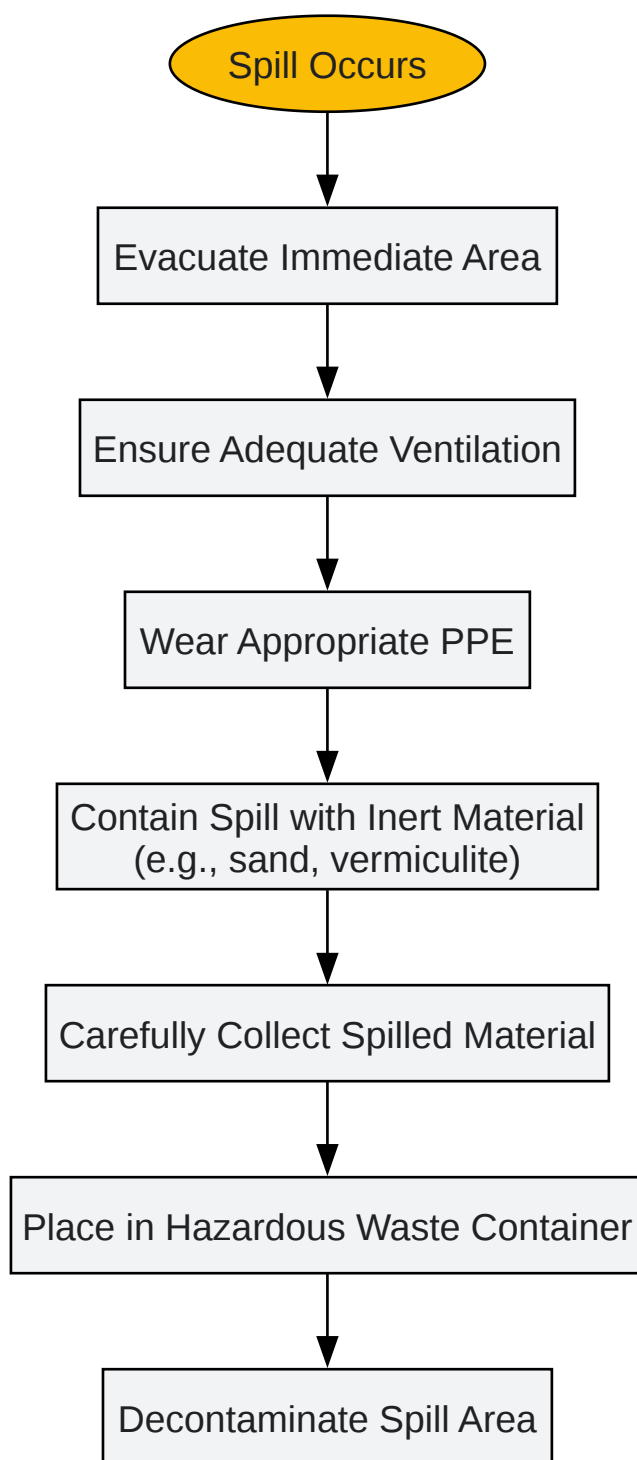
Emergency Procedures

In the event of an emergency involving **(S)-4-Benzylthiazolidine-2-thione**, follow these procedures immediately.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill and Leak Response



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References

- 1. (S)-4-Benzylthiazolidine-2-thione = 95.0 GC 171877-39-7 [sigmaaldrich.com]
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